

The Environmental Fate of Alpha-Fenchene: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *alpha-Fenchene*

CAS No.: *471-84-1*

Cat. No.: *B1205761*

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Introduction

Alpha-fenchene (C₁₀H₁₆), a bicyclic monoterpene, is a naturally occurring volatile organic compound found in the essential oils of various plants. As a constituent of numerous consumer products and with its natural emissions, understanding its environmental fate is crucial for assessing its potential ecological impact. This technical guide provides a comprehensive overview of the current scientific understanding of the environmental distribution and degradation of **alpha-fenchene**, intended for researchers, scientists, and drug development professionals. Due to a notable scarcity of experimental data for **alpha-fenchene** itself, this guide incorporates data from its close structural isomers, primarily alpha-pinene and camphene, to provide a more complete, albeit estimated, picture of its environmental behavior. All data derived from structural analogs are clearly indicated.

Physicochemical Properties

The environmental distribution of **alpha-fenchene** is governed by its physicochemical properties. With a relatively high vapor pressure and low water solubility, it is expected to predominantly partition into the atmosphere. Its octanol-water partition coefficient (log K_{ow})

suggests a potential for bioaccumulation in aquatic organisms and sorption to organic matter in soil and sediment.

Table 1: Physicochemical Properties of **Alpha-Fenchene**

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₆	--INVALID-LINK--
Molecular Weight	136.23 g/mol	--INVALID-LINK--
Vapor Pressure	4.96 mm Hg at 25°C (estimated)	[1]
Water Solubility	4.89 mg/L at 25°C (estimated)	[1]
Log Kow	4.35 (estimated)	[1]
Henry's Law Constant	1.82 x 10 ⁻¹ atm·m ³ /mol at 25°C (estimated)	[1]

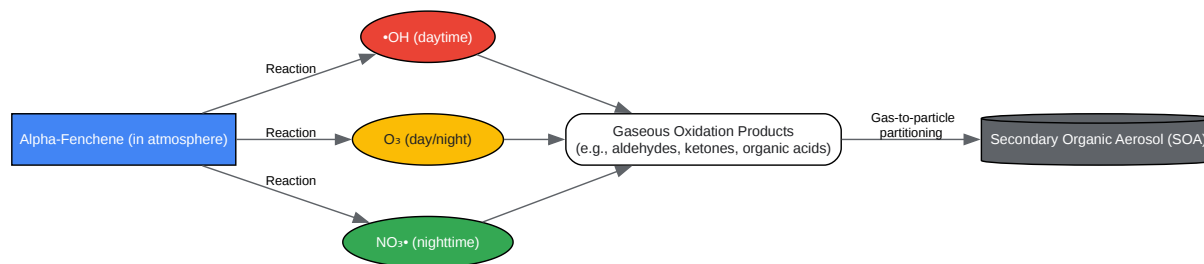
Environmental Fate Processes

The primary environmental fate processes for **alpha-fenchene** are atmospheric oxidation, and to a lesser extent, biodegradation. Direct photodegradation in water and soil is not expected to be a significant removal mechanism.

Atmospheric Fate

Once volatilized into the atmosphere, **alpha-fenchene** is subject to degradation by reaction with photochemically generated oxidants, primarily hydroxyl radicals ($\bullet\text{OH}$), ozone (O₃), and nitrate radicals (NO₃ \bullet) during nighttime. These reactions lead to the formation of a variety of oxygenated products, some of which can contribute to the formation of secondary organic aerosols (SOA).

Atmospheric Degradation Workflow



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Caption: Workflow of **alpha-fenchene**'s atmospheric degradation.

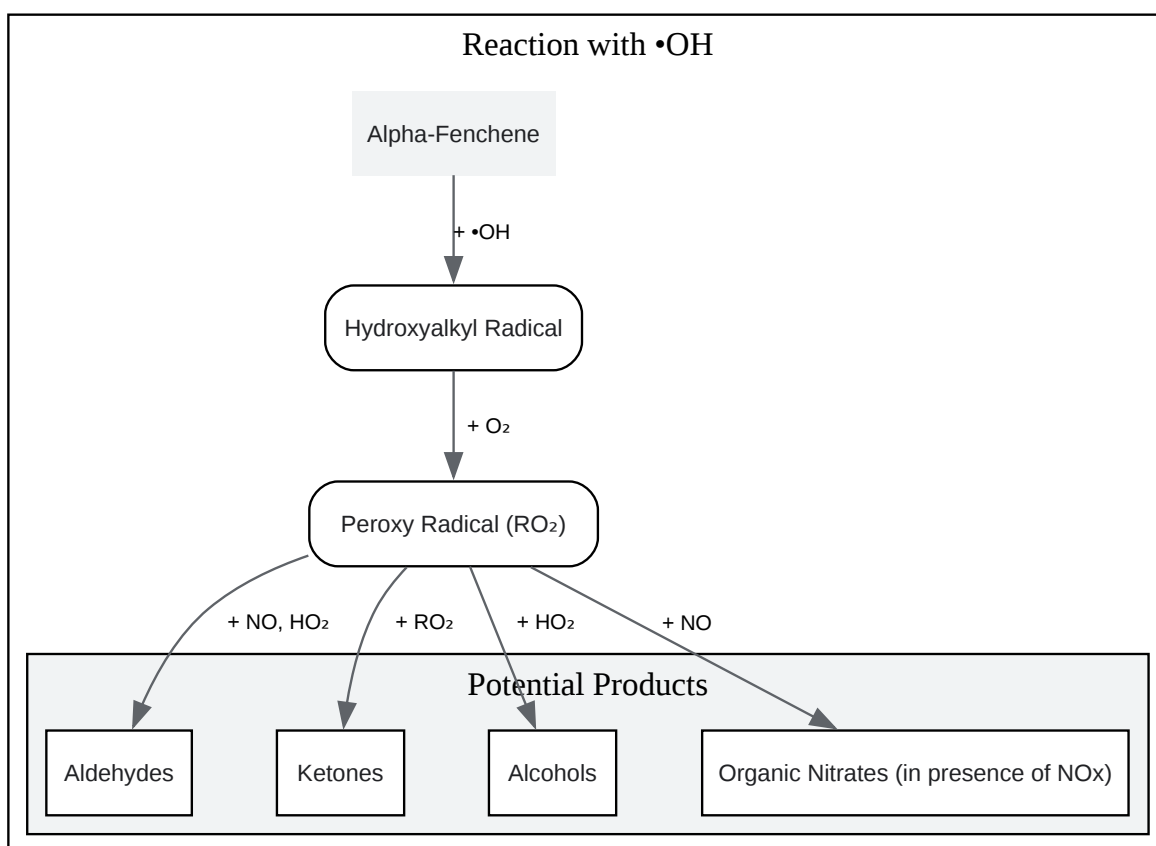
Table 2: Atmospheric Reaction Rate Constants and Lifetimes for **Alpha-Fenchene** and Related Monoterpenes

Reactant	Rate Constant (cm ³ molecule ⁻¹ s ⁻¹)	Atmospheric Lifetime	Source (Compound)
•OH	5.70 x 10 ⁻¹¹ (estimated)	2.3 hours	[1] (Alpha-Fenchene)
O ₃	1.20 x 10 ⁻¹⁷ (estimated)	22.9 hours	[1] (Alpha-Fenchene)
NO ₃ •	No experimental data available for alpha-fenchene. For α-pinene: 6.2 x 10 ⁻¹²	~46 minutes (for α-pinene)	--INVALID-LINK--

Assumed atmospheric concentrations: [•OH] = 1.5 x 10⁶ molecules cm⁻³ (12-hr daytime average); [O₃] = 7 x 10¹¹ molecules cm⁻³; [NO₃•] = 5 x 10⁸ molecules cm⁻³ (12-hr nighttime average).

Atmospheric Degradation Pathway of **Alpha-Fenchene** with Hydroxyl Radical (Hypothetical)

The reaction of **alpha-fenchene** with the hydroxyl radical is expected to proceed primarily via addition to the double bond, leading to the formation of a carbon-centered radical. This radical then rapidly reacts with molecular oxygen to form a peroxy radical. Subsequent reactions of the peroxy radical will lead to a variety of oxygenated products.



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Caption: Hypothetical pathway for OH-initiated atmospheric degradation.

Biodegradation

Based on predictive models, **alpha-fenchene** is not expected to be readily biodegradable.^[1] This suggests that its persistence in soil and water may be significant if other degradation processes are slow. Experimental studies on the biodegradation of **alpha-fenchene** are lacking. However, studies on other monoterpenes like alpha-pinene indicate that some microorganisms are capable of utilizing them as a carbon source, albeit at slow rates.

Table 3: Predicted Biodegradability of **Alpha-Fenchene**

Model	Prediction	Value	Source
BIOWIN v4.10 (Linear)	Not readily biodegradable	0.4988	[1]
BIOWIN v4.10 (Non-Linear)	Not readily biodegradable	0.3432	[1]
Ultimate Survey Model	Weeks to months	2.6860	[1]
Primary Survey Model	Days to weeks	3.4977	[1]

Experimental Protocol: OECD 301 Ready Biodegradability

To experimentally determine the ready biodegradability of **alpha-fenchene**, a standardized protocol such as the OECD Guideline 301 can be followed. A common method is the OECD 301 F (Manometric Respirometry Test).

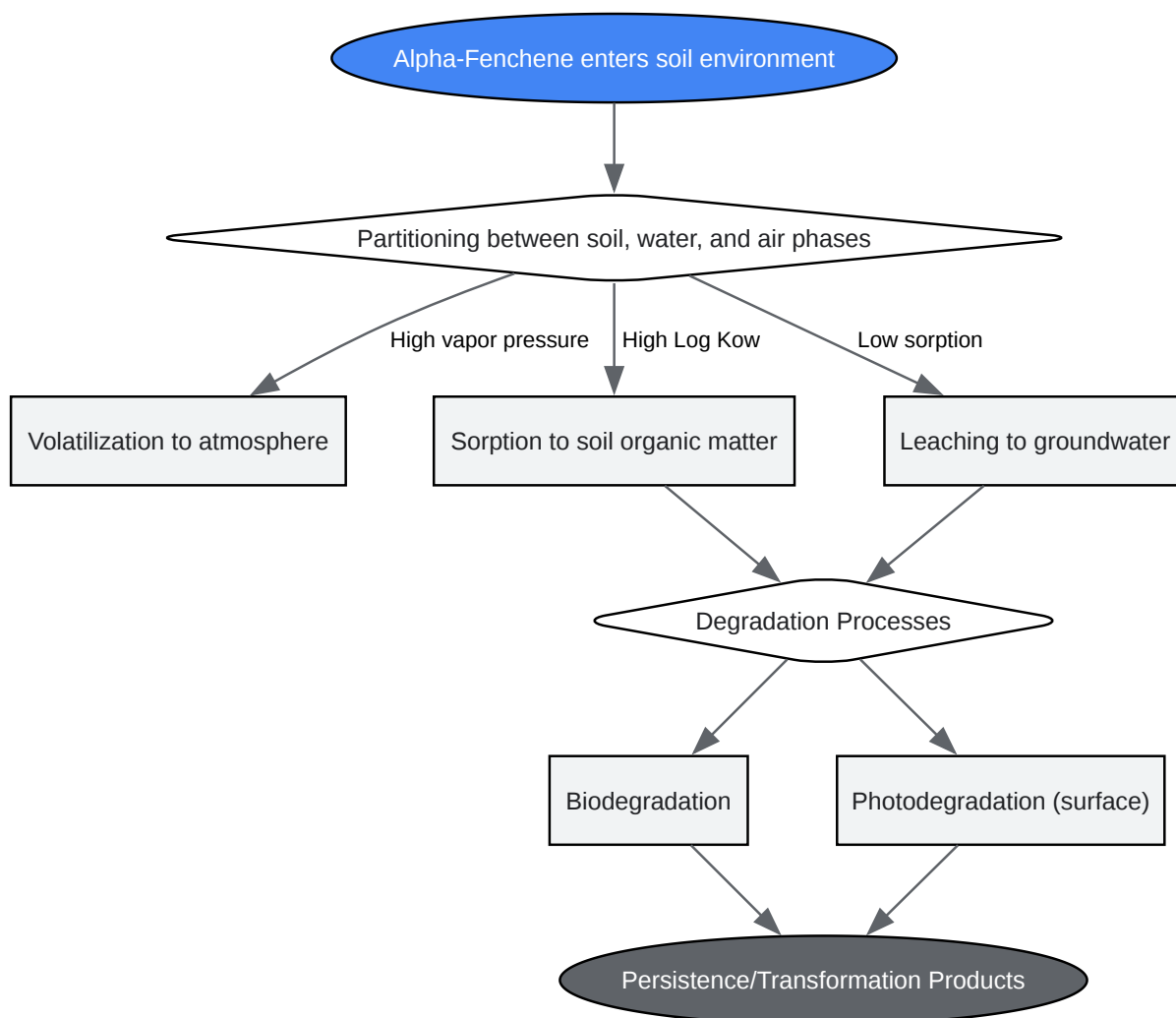
- **Test Setup:** A defined concentration of the test substance (e.g., 100 mg/L) is added to a mineral medium inoculated with a mixed population of microorganisms from a sewage treatment plant.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (e.g., 20-24°C) for 28 days.
- **Measurement:** The consumption of oxygen is measured over the 28-day period using a manometric respirometer.

- **Data Analysis:** The percentage of biodegradation is calculated by comparing the measured oxygen consumption with the theoretical oxygen demand (ThOD). A substance is considered readily biodegradable if it reaches the pass level of 60% ThOD within a 10-day window during the 28-day test period.

Soil Sorption and Mobility

The estimated log Kow of 4.35 suggests that **alpha-fenchene** will have a tendency to sorb to organic matter in soil and sediment. This would reduce its mobility in the subsurface and its bioavailability to some organisms. No experimental soil sorption data (Koc) for **alpha-fenchene** are currently available.

Logical Workflow for Assessing Soil Fate



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Caption: Factors influencing the fate of **alpha-fenchene** in soil.

Bioaccumulation

The high estimated log Kow value suggests a potential for **alpha-fenchene** to bioaccumulate in aquatic organisms. However, experimental data on the bioconcentration factor (BCF) are not

available. For hydrophobic substances, metabolism within the organism can significantly reduce the actual BCF compared to what is predicted from the log Kow alone.

Ecotoxicity

Alpha-fenchene is classified as toxic to aquatic life with long-lasting effects.[2]

Table 4: Ecotoxicity of **Alpha-Fenchene** (GHS Classification)

Hazard Statement	Classification	Source
H411	Toxic to aquatic life with long lasting effects	[2]

Conclusion and Future Research Directions

The environmental fate of **alpha-fenchene** is largely predicted based on its physicochemical properties and data from structurally similar monoterpenes. The available information suggests that the primary removal mechanism from the environment is atmospheric oxidation. Its potential for persistence in soil and water, as well as its capacity for bioaccumulation, warrants further investigation through direct experimental studies.

Key research needs include:

- Experimental determination of the biodegradation rate of **alpha-fenchene** in relevant environmental media (soil, water, sediment) following standardized protocols (e.g., OECD 301, 307, 308).
- Measurement of the reaction rate constants of **alpha-fenchene** with key atmospheric oxidants ($\bullet\text{OH}$, O_3 , $\text{NO}_3\bullet$) at different temperatures to improve the accuracy of atmospheric lifetime calculations.
- Identification and quantification of the atmospheric oxidation products of **alpha-fenchene** to better understand its contribution to secondary organic aerosol formation.
- Experimental determination of the bioconcentration factor (BCF) in fish to accurately assess its bioaccumulation potential.

- Measurement of the soil sorption coefficient (Koc) to improve predictions of its mobility in terrestrial environments.

Addressing these data gaps will provide a more definitive understanding of the environmental risks associated with **alpha-fenchene** and enable more robust environmental assessments.

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